

An In-depth Technical Guide to 2-MethylNaphtho[1,2-d]thiazole

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Compound of Interest

Compound Name: 2-MethylNaphtho[1,2-d]thiazole

Cat. No.: B1346592

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This technical guide provides a comprehensive overview of the discovery, history, synthesis, and physicochemical properties of **2-MethylNaphtho[1,2-d]thiazole**. It is intended for researchers, scientists, and drug development professionals interested in the chemistry and potential applications of this heterocyclic compound.

Introduction and Historical Context

2-MethylNaphtho[1,2-d]thiazole is a fused heterocyclic system containing a naphthalene ring and a 2-methylthiazole moiety. The synthesis of β -naphthothiazoles, including the 2-methyl derivative, was first reported in the late 19th century. Early investigations into the reactions of aminonaphthols with various reagents laid the groundwork for the synthesis of these complex heterocyclic structures. The development of thiazole chemistry was significantly advanced by the Hantzsch thiazole synthesis, and similar principles were applied to more complex systems like naphthalene derivatives. While specific historical milestones for **2-MethylNaphtho[1,2-d]thiazole** are not extensively documented in modern literature, its structural motif has been of interest for applications in dye chemistry and, more recently, in materials science and medicinal chemistry due to the diverse biological activities of the broader thiazole class of compounds.

Physicochemical and Spectroscopic Data

The key physicochemical and spectroscopic properties of **2-MethylNaphtho[1,2-d]thiazole** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	2-methylnaphtho[1,2-d]thiazole	
Synonyms	2-Methyl-β-naphthothiazole, 2-Methylnaphtho[1,2-d][1]thiazole	
CAS Number	2682-45-3	
Molecular Formula	C ₁₂ H ₉ NS	
Molecular Weight	199.27 g/mol	
Appearance	White to light yellow crystalline powder	
Melting Point	94-98 °C	
Boiling Point	168 °C @ 5.5 mmHg	
Purity	≥98% (GC)	
InChI Key	OUXMJRMYZCEVKO-UHFFFAOYSA-N	
SMILES	Cc1nc2c(ccc3cccc23)s1	

Synthesis and Characterization

While a specific, detailed modern experimental protocol for the synthesis of **2-Methylnaphtho[1,2-d]thiazole** is not readily available in the contemporary literature, a plausible and effective method can be derived from the well-established synthesis of analogous naphthoxazoles and the principles of thiazole synthesis. The following protocol describes a likely synthetic route.

Experimental Protocol: Synthesis of **2-Methylnaphtho[1,2-d]thiazole**

This synthesis is based on the reaction of 1-amino-2-naphthalenethiol with an acetylating agent, followed by cyclization.

Materials:

- 1-amino-2-naphthalenethiol hydrochloride
- Acetic anhydride
- Pyridine (or another suitable base)
- Ethanol
- Hydrochloric acid
- Sodium bicarbonate
- Dichloromethane (or other suitable organic solvent)
- Anhydrous sodium sulfate

Procedure:

- Preparation of the Amide Intermediate: In a round-bottom flask, suspend 1-amino-2-naphthalenethiol hydrochloride in a suitable solvent such as dichloromethane.
- Cool the suspension in an ice bath and add pyridine to neutralize the hydrochloride and liberate the free amine.
- Slowly add acetic anhydride to the reaction mixture with continuous stirring.
- Allow the reaction to warm to room temperature and stir for several hours until the starting material is consumed (monitored by TLC).
- Upon completion, quench the reaction with the addition of water.
- Separate the organic layer, and wash it successively with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude N-(2-mercaptopnaphthalen-1-yl)acetamide.

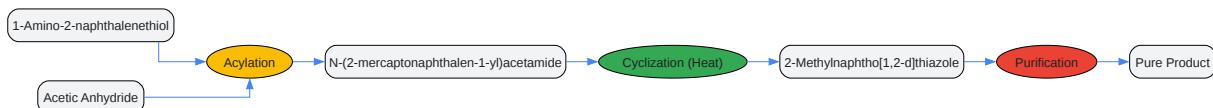
- Cyclization: The crude amide intermediate is then subjected to cyclization. This can be achieved by heating the intermediate in a high-boiling point solvent, such as toluene or xylene, often in the presence of a dehydrating agent or a catalyst like polyphosphoric acid.
- The reaction mixture is heated at reflux for several hours until the cyclization is complete (monitored by TLC).
- Work-up and Purification: After cooling, the reaction mixture is poured into ice water, and the resulting precipitate is collected by filtration.
- The crude product is then purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **2-MethylNaphtho[1,2-d]thiazole**.

Characterization

The identity and purity of the synthesized **2-MethylNaphtho[1,2-d]thiazole** would be confirmed using standard spectroscopic techniques:

- ^1H NMR: To confirm the presence of the aromatic protons on the naphthalene ring and the methyl group protons.
- ^{13}C NMR: To identify the carbon atoms of the naphthalene and thiazole rings, as well as the methyl group.
- FT-IR: To detect the characteristic vibrational frequencies of the C=N bond in the thiazole ring and the aromatic C-H bonds.
- Mass Spectrometry: To confirm the molecular weight of the compound.

Synthesis Workflow Diagram



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Plausible synthesis workflow for **2-MethylNaphtho[1,2-d]thiazole**.

Biological Activity and Potential Applications

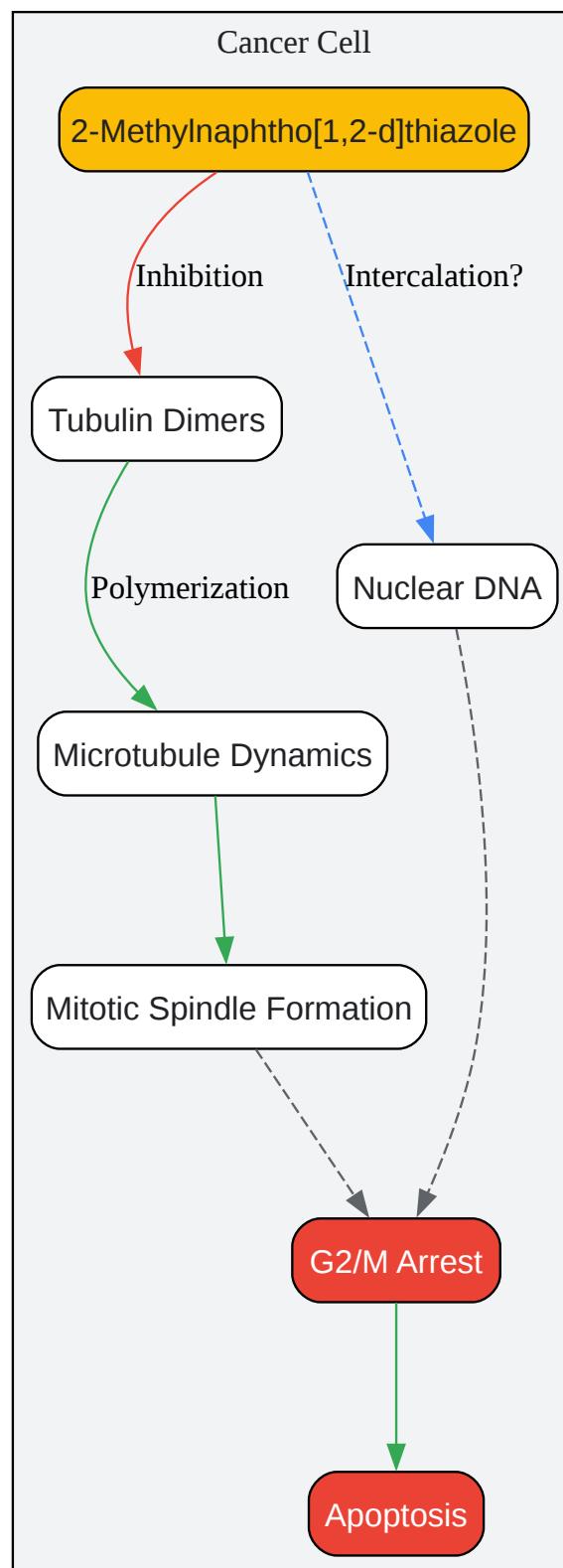
While specific biological studies on **2-MethylNaphtho[1,2-d]thiazole** are limited in the publicly available literature, the broader class of thiazole and naphthothiazole derivatives has been extensively investigated for various pharmacological activities. These compounds are known to exhibit a wide range of effects, including anticancer, antimicrobial, and anti-inflammatory properties.

The applications of **2-MethylNaphtho[1,2-d]thiazole** and its derivatives are found in several fields:

- Pharmaceuticals: The core structure is a valuable scaffold in drug discovery for developing new therapeutic agents.
- Dyes and Pigments: The fused aromatic system can impart color, making it useful in the synthesis of dyes.
- Organic Electronics: The compound has potential applications in the development of organic semiconductors for devices like OLEDs.
- Material Science: It can be incorporated into polymers and coatings to enhance their thermal and chemical stability.

Given the known anticancer activities of similar naphthothiazole compounds, which have been reported to act as tubulin polymerization inhibitors or DNA intercalators, a hypothetical signaling pathway for the potential anticancer effects of **2-MethylNaphtho[1,2-d]thiazole** is presented below. It is crucial to note that this pathway is speculative and requires experimental validation for this specific compound.

Hypothetical Anticancer Signaling Pathway



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Hypothetical signaling pathway for anticancer activity.

Conclusion

2-Methylnaphtho[1,2-d]thiazole is a heterocyclic compound with a rich chemical history and significant potential for future applications. While its discovery dates back to the late 19th century, modern research continues to explore its utility in materials science and medicinal chemistry. The synthetic route is well-established in principle, and its physicochemical properties are well-characterized. Further investigation into the specific biological mechanisms of action of this compound is warranted to fully realize its therapeutic potential. This guide provides a solid foundation for researchers and professionals looking to work with and innovate upon this versatile chemical scaffold.

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References

- 1. historyofscience.com [historyofscience.com]
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